

A Comparative Analysis of the Environmental Fate of Pyrimethanil and Its Metabolites

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Compound of Interest

Compound Name: *Pyrimethanil*

Cat. No.: *B132214*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental fate of the fungicide **Pyrimethanil** and its principal metabolites. The information presented is collated from various scientific studies and regulatory assessments, with a focus on degradation, mobility, and persistence in key environmental compartments.

Executive Summary

Pyrimethanil, an anilinopyrimidine fungicide, is primarily used to control grey mould on a variety of crops.^[1] In the environment, it undergoes transformation to form several metabolites. Understanding the environmental fate of both the parent compound and its metabolites is crucial for a comprehensive risk assessment. This guide reveals that while **Pyrimethanil** exhibits moderate persistence in soil, its degradation can be influenced by factors such as light, oxygen, and microbial activity.^[2] Key metabolites have been identified in soil and water, with some showing potential for persistence. This document summarizes the available quantitative data, details the experimental protocols used for these assessments, and provides visual representations of the degradation pathways.

I. Comparative Environmental Fate Data

The persistence and mobility of **Pyrimethanil** and its major metabolites in soil and water are summarized below. The data is primarily derived from laboratory studies conducted under controlled conditions.

Table 1: Degradation Half-Lives (DT50) of Pyrimethanil and its Metabolites in Soil

Compound	Soil Type	DT50 (days)	Conditions	Reference
Pyrimethanil	Loam	18 - 27	Aerobic, Dark, 20°C	[3]
Loam	43	Aerobic, Light, 20°C	[2]	
Loam	69	Aerobic, Dark, 20°C	[2]	
Sterile Loam	128	Aerobic, Dark, 20°C	[2]	
Metabolite M605F007	Not Specified	Moderate to High Persistence	Aerobic, Dark	[4]
Metabolite AE F132593	Not Specified	Major fraction	Aerobic	[5]

Note: Specific DT50 values for metabolites M605F007 and AE F132593 in soil under comparable conditions were not available in the reviewed literature. M605F007 is noted for its persistence.

Table 2: Photodegradation Half-Lives (DT50) of Pyrimethanil in Water

pH	DT50 (days)	Conditions
4	1	Sterile buffer
7	80	Sterile buffer
7	< 2	Sterile water with humic acids

Note: **Pyrimethanil** is stable to hydrolysis in water at pH 5, 7, and 9 at 20°C.

Table 3: Soil Sorption Coefficients of Pyrimethanil

Soil Type	Koc (L/kg)	Mobility Classification
Various	1018 - 4620	Low to Immobile

Note: Data on the soil sorption coefficients for the metabolites were not available in the reviewed literature. The high Koc value for **Pyrimethanil** indicates strong adsorption to soil particles, limiting its potential for leaching.

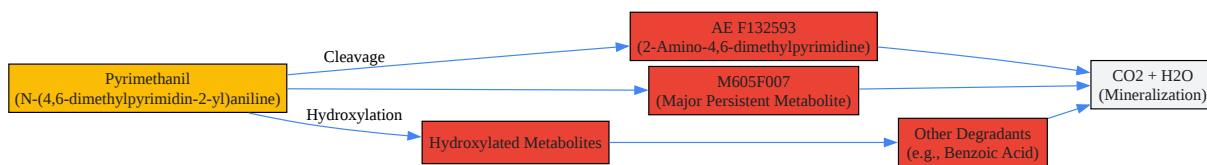
II. Degradation Pathways and Metabolite Identification

Pyrimethanil degrades in the environment through various mechanisms, primarily microbial degradation in soil and photodegradation in water. The major identified metabolites are:

- In Soil:
 - AE F132593 (2-Amino-4,6-dimethylpyrimidine): Formed by the cleavage of the aniline linkage.
 - M605F007: A major metabolite exhibiting moderate to high persistence. Its exact structure is not consistently reported in the public literature.
 - Hydroxylated derivatives: Such as 2-anilino-4-hydroxymethyl-6-methylpyrimidine.
 - Other degradation products: Including benzoic acid, cis,cis-muconic acid, and hydroxyl-4,6-dimethyl-2-pirimidinamine.[2]
- In Water (Photodegradation): The specific photoproducts are not detailed in the available literature.
- In Plants and Animals (Metabolism):
 - In plants, metabolism is limited, with the parent compound being the major residue. Minor metabolites include hydroxylated and conjugated derivatives.

- In animals, **Pyrimethanil** is extensively metabolized through oxidation and conjugation, with major metabolites being 2-(4-hydroxyanilino)-4,6-dimethylpyrimidine and 2-anilino-4,6-dimethylpyrimidin-5-ol.

The following diagram illustrates the primary degradation pathway of **Pyrimethanil** in soil.



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Pyrimethanil degradation pathway in soil.

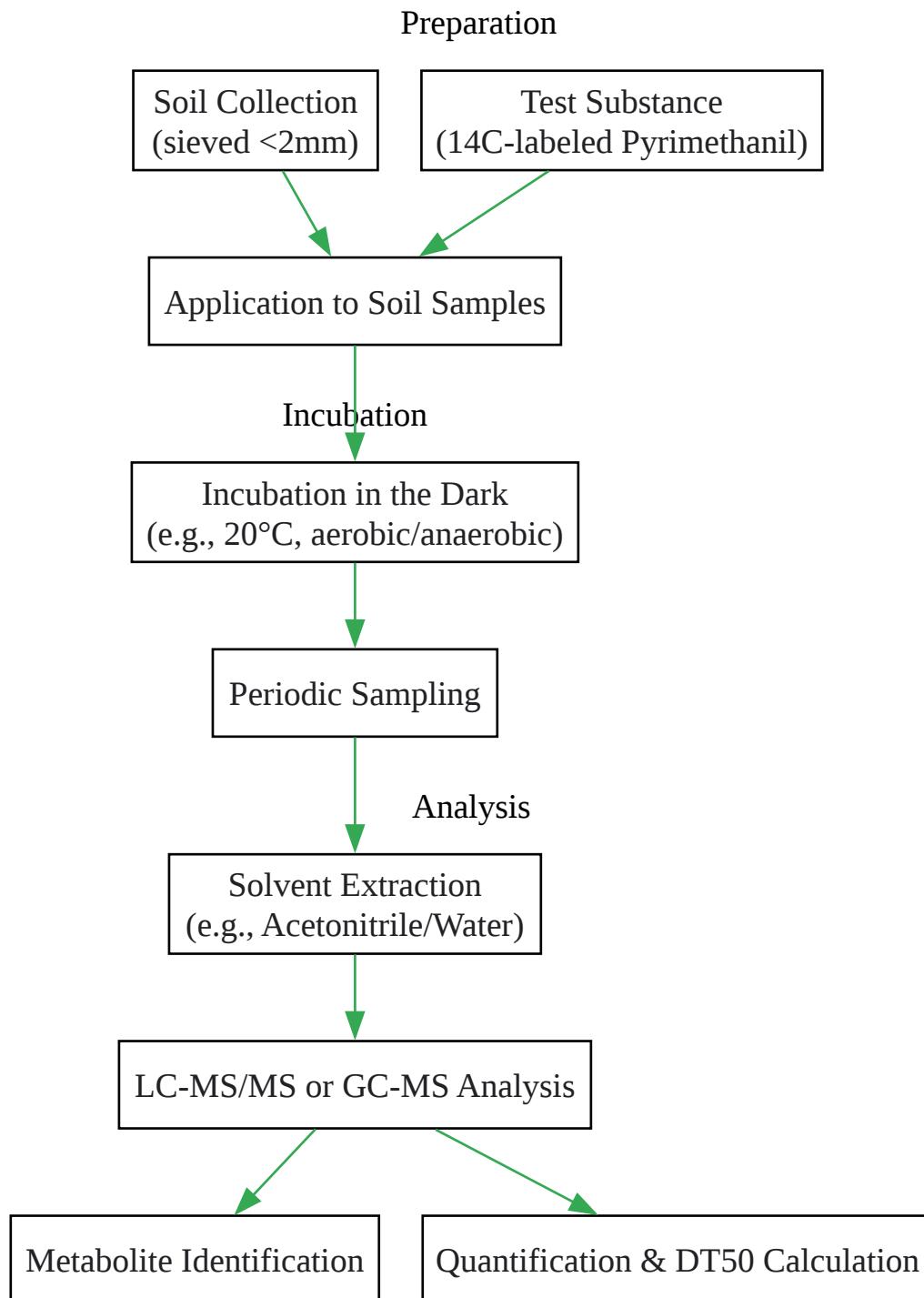
III. Experimental Protocols

The environmental fate of **Pyrimethanil** and its metabolites is typically assessed using standardized guidelines, primarily those developed by the Organisation for Economic Co-operation and Development (OECD).

Aerobic and Anaerobic Transformation in Soil (OECD 307)

This guideline is fundamental for determining the persistence and degradation pathways of substances in soil.

Experimental Workflow:

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